

Comparative analysis of Pomarose isomers' scent

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Compound of Interest

Compound Name: Pomarose

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A Comparative Olfactory Analysis of **Pomarose** Isomers for Researchers and Fragrance Professionals

Pomarose, a high-impact captive odorant developed by Givaudan, is a synthetic double-unsaturated ketone prized for its potent and complex fruity-rose aroma.^{[1][2][3][4][5][6][7]} Its unique scent profile, with nuances of apple, plum, and raisin, has led to its use in a variety of commercial fragrances.^{[1][2]} However, the characteristic aroma of **Pomarose** is almost exclusively attributed to one of its stereoisomers, the (2E, 5Z)-isomer, which possesses an exceptionally low odor threshold.^{[1][2]} This guide provides a comparative analysis of the scent profiles of **Pomarose** isomers, supported by available data, and outlines a detailed experimental protocol for their sensory evaluation.

Isomer Scent Profile Comparison

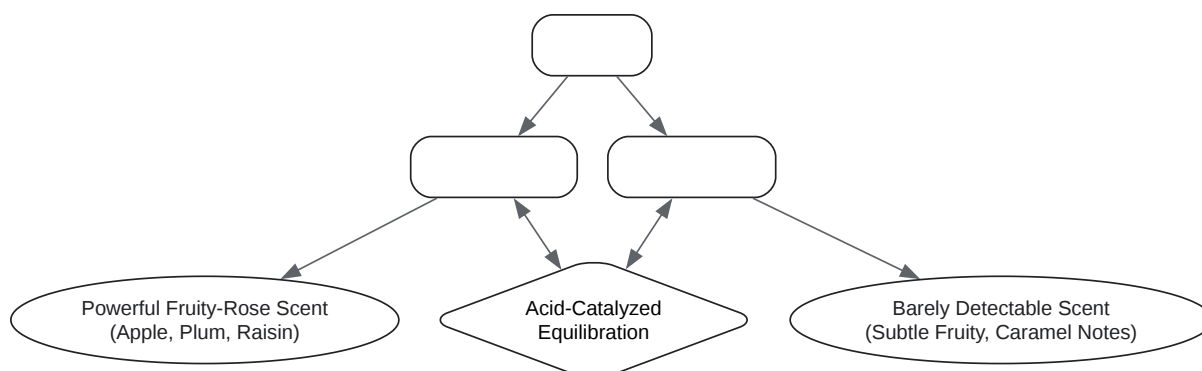
The olfactory characteristics of the two primary **Pomarose** isomers differ significantly. The (2E, 5Z)-isomer is responsible for the powerful and defining fruity-rose scent of **Pomarose**, while the (2E, 5E)-isomer is considerably less potent and barely detectable by most individuals.^{[1][2]}

Isomer	Scent Profile	Odor Threshold (in air)
(2E, 5Z)-Pomarose	Powerful fruity-rose with nuances of apple, plum, and raisin.[1][2]	0.5 ng/L[1][2]
(2E, 5E)-Pomarose	Described as fruity, rosy, with notes of dried apple, plum, raisin, dried fruit, rum, and caramel.[8] It is barely detectable to most people.[1][2]	Not specified, but significantly higher than the (2E, 5Z)-isomer.

It is important to note that the two isomers can equilibrate when exposed to traces of acid, particularly in glass containers.[1][2] This underscores the importance of careful handling and storage to maintain the desired scent profile.

Logical Relationship of Pomarose Isomers and Scent Perception

The following diagram illustrates the relationship between the **Pomarose** isomers and their distinct olfactory contributions.



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Pomarose Isomers and Their Scent Profiles

Experimental Protocol for Sensory Analysis

To conduct a rigorous comparative analysis of **Pomarose** isomers, a quantitative descriptive analysis (QDA) by a trained sensory panel is recommended. The following protocol is adapted from established methodologies for the sensory evaluation of fragrance compounds.^{[9][10]}

1. Panelist Selection and Training:

- Selection: Screen panelists for their ability to detect and describe basic odorants.
- Training: Train the selected panel (typically 10-15 members) to identify and rate the intensity of specific aroma descriptors relevant to **Pomarose**, such as "fruity," "rosy," "apple," "plum," "raisin," "caramel," and "chemical." Use reference standards for each descriptor to ensure consistency.

2. Sample Preparation:

- Prepare solutions of the (2E, 5Z)-**Pomarose** and (2E, 5E)-**Pomarose** isomers in an odorless, non-polar solvent (e.g., diethyl phthalate or mineral oil) at various concentrations.
- Present the samples in a controlled environment with consistent temperature and humidity. Samples should be coded to prevent bias.

3. Sensory Evaluation:

- Panelists will evaluate the odor of each sample presented on a smelling strip.
- For each sample, panelists will rate the intensity of the agreed-upon descriptors on a linear scale (e.g., a 10-point scale where 0 = not detected and 10 = extremely intense).
- A washout period with a neutral odor (e.g., smelling their own skin) should be enforced between samples to prevent olfactory fatigue.

4. Data Analysis:

- Collect the intensity ratings from all panelists for each isomer at each concentration.
- Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to identify significant differences in the perceived intensity of each descriptor between the isomers.
- Principal Component Analysis (PCA) can also be used to visualize the relationships between the isomers and the sensory attributes.

This structured approach will yield quantitative data on the distinct olfactory profiles of the **Pomarose** isomers, providing valuable insights for research, fragrance development, and quality control. The significant difference in odor perception between the isomers highlights the critical role of stereochemistry in olfaction.

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